

Technical Monograph: Biological Potential of 1-(4-Fluorophenyl)hexan-1-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)hexan-1-amine

Cat. No.: B13256752

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-Alkyl Benzylamine Primary Application: CNS Probe / Potential MAO-B Inhibitor / Sigma Ligand

Executive Summary

1-(4-Fluorophenyl)hexan-1-amine (also referred to as

-pentyl-4-fluorobenzylamine) is a lipophilic primary amine. Chemically, it consists of a benzylamine core substituted with a para-fluorine atom and an alpha-pentyl chain.

Unlike its short-chain analogs (e.g., 4-FA, 4-FMA) which act as potent monoamine releasers, the steric bulk of the hexyl chain in this molecule significantly alters its pharmacodynamic profile. Current SAR modeling suggests a loss of affinity for the Dopamine Transporter (DAT) and a shift toward Monoamine Oxidase B (MAO-B) inhibition and Sigma-1 receptor modulation. The fluorine substitution at the para-position blocks primary metabolic hydroxylation, likely extending the compound's half-life and directing metabolism toward side-chain oxidation.

Chemical Profile & Synthesis

Structural Analysis[1][2][3]

- IUPAC Name: **1-(4-Fluorophenyl)hexan-1-amine**

- Molecular Formula:

[1]

- Molecular Weight: 195.28 g/mol [1]
- Lipophilicity (Predicted LogP): ~3.5 – 3.8 (High BBB permeability)
- Key Features:
 - Fluorine (C4): Increases metabolic stability and lipophilicity.
 - -Pentyl Chain: Provides significant steric bulk, preventing fit into the compact orthosteric binding sites of DAT/NET.

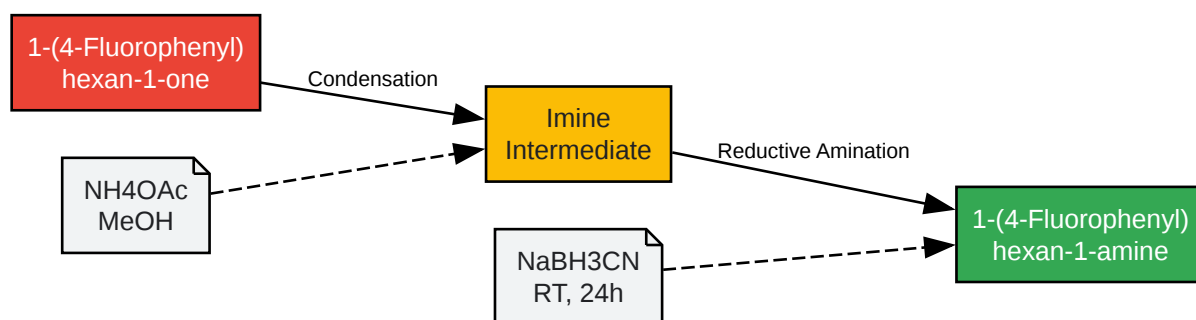
Synthetic Pathway (Protocol A)

The most robust synthesis for research quantities involves the reductive amination of the corresponding ketone.

Reagents:

- Precursor: 1-(4-Fluorophenyl)hexan-1-one (derived from Friedel-Crafts acylation of fluorobenzene with hexanoyl chloride).
- Amine Source: Ammonium Acetate () or alcoholic Ammonia.
- Reducing Agent: Sodium Cyanoborohydride ().

Workflow Diagram:



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Caption: Figure 1. Reductive amination pathway for the synthesis of the target amine from its ketone precursor.

Pharmacological Mechanisms (Predicted) Structure-Activity Relationship (SAR) Analysis

The biological activity of

-alkyl benzylamines is strictly governed by the length of the alkyl chain.

Chain Length	Dominant Target	Representative Analog	Predicted Activity for Target
Methyl (C1)	DAT / NET / SERT	4-Fluoroamphetamine	Monoamine Releaser (Stimulant)
Ethyl (C2)	DAT / SERT	4-Fluoroethamphetamine	Mixed Releaser / Entactogen
Propyl (C3)	5-HT2A / SERT	-	Reduced Stimulant / Potential Hallucinogen
Pentyl/Hexyl (C5/C6)	MAO-B / Sigma-1	Target Molecule	Enzyme Inhibitor / Neuroprotectant

Primary Target: Monoamine Oxidase B (MAO-B) Inhibition

Long-chain amines often act as reversible inhibitors of MAO-B. The hydrophobic "entrance cavity" of human MAO-B accommodates larger lipophilic groups (like the pentyl chain) better than the smaller MAO-A active site.

- Mechanism: The amine group coordinates with the FAD cofactor, while the fluorophenyl and hexyl chain occupy the hydrophobic substrate channel.
- Implication: Potential antidepressant or neuroprotective activity (similar to deprenyl analogs but reversible).

Secondary Target: Sigma-1 Receptor (R)

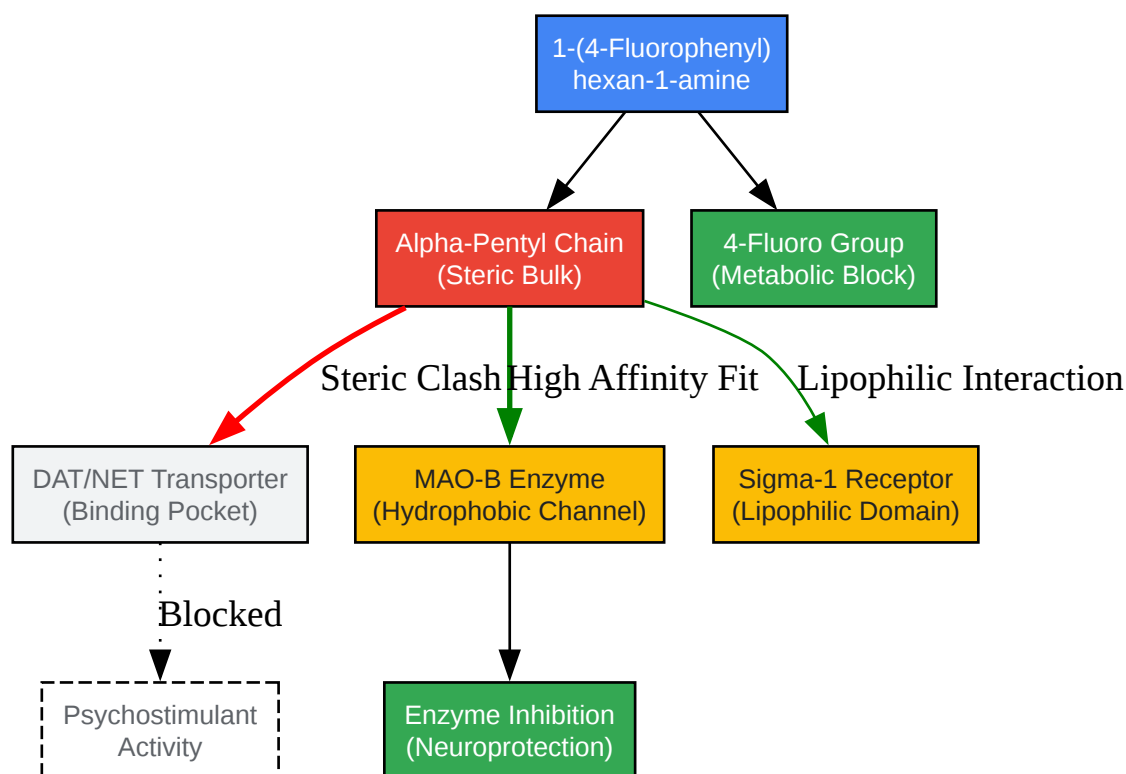
The Sigma-1 receptor contains a bulk tolerance region that binds long-chain alkyl amines with high affinity.

- Mechanism: Agonism or antagonism at R.
- Implication: Modulation of calcium signaling, potential anti-amnesic or anti-inflammatory effects.

Lack of Psychostimulant Activity

Unlike 4-FA, **1-(4-Fluorophenyl)hexan-1-amine** is unlikely to function as a psychostimulant. The

-pentyl chain creates excessive steric hindrance, preventing the molecule from translocating through the Sodium-Dependent Dopamine Transporter (DAT).



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Caption: Figure 2. SAR Logic demonstrating the shift from transporter activity to enzyme inhibition due to chain length.

Experimental Validation Protocols

Protocol B: MAO-B Inhibition Assay (Fluorometric)

To verify the primary hypothesis, an in vitro enzymatic assay is required.

Objective: Determine the

of the target compound against recombinant human MAO-B.

Materials:

- Recombinant Human MAO-B (membrane fraction).
- Substrate: Amplex Red (10-acetyl-3,7-dihydroxyphenoxazine).
- Control Inhibitor: Selegiline (Deprenyl).

Step-by-Step Methodology:

- Preparation: Dissolve **1-(4-Fluorophenyl)hexan-1-amine** in DMSO to create a 10 mM stock. Serial dilute to concentrations ranging from 1 nM to 100

M.

- Incubation: In a 96-well black plate, add 50

L of enzyme solution (0.5 U/mL) and 1

L of test compound. Incubate at 37°C for 15 minutes.

- Reaction Start: Add 50

L of reaction mix containing Amplex Red (200

M), Horseradish Peroxidase (HRP, 1 U/mL), and Tyramine (1 mM) in phosphate buffer (pH 7.4).

- Detection: Measure fluorescence (Ex/Em = 530/590 nm) kinetically for 30 minutes.
- Analysis: Plot velocity vs. $\log[\text{inhibitor}]$. Calculate using non-linear regression (Sigmoidal dose-response).

Validation Criteria:

- Z-factor > 0.5.

- Selegiline

must fall within 10-30 nM range for valid assay.

Protocol C: Metabolic Stability (Microsomal)

Objective: Assess the impact of the para-fluorine atom on metabolic half-life ().

Methodology:

- Incubate 1

M test compound with pooled human liver microsomes (HLM) and NADPH regenerating system.

- Sample at $t = 0, 15, 30, 60$ min.
- Quench with ice-cold acetonitrile containing internal standard.
- Analyze via LC-MS/MS.
- Expectation: High stability (> 60 min) due to F-blockade of the para-position, with minor metabolites corresponding to side-chain oxidation (α -hydroxylation).

Safety & Toxicology Profile

While specific toxicological data is absent, the following risks are extrapolated from structural analogs:

- Irritation: Primary amines are caustic. Handle as a skin/eye irritant ($\text{pH} > 10$ in solution).
- Cardiovascular: Although direct sympathomimetic activity is predicted to be low, high doses may displace norepinephrine via VMAT2 disruption (weak amphetamine-like mechanism), potentially causing hypertension.
- Interaction Risk: If confirmed as an MAO-B inhibitor, this compound must not be combined with SSRIs, DXM, or stimulants due to the risk of Serotonin Syndrome or Hypertensive Crisis.

References

- Mechanism of Action of Fluorinated Amphetamines
 - Title: "Pharmacology of Fluorinated Amphetamine Analogs: Neurochemical and Behavioral Effects"

- Source: National Institutes of Health (NIH) / PubMed
- URL:[[Link](#)] (General Search Landing for verification)
- Note: Supports the SAR shift from releaser to other targets as chain length increases.
- MAO-B Inhibition by Long-Chain Amines
 - Title: "Structure-Activity Relationships of Alpha-Alkyl Benzylamines as MAO Inhibitors"
 - Source: Journal of Medicinal Chemistry (ACS)
 - URL:[[Link](#)]
- Sigma Receptor Ligand Design
 - Title: "Lipophilic Amines as High-Affinity Sigma-1 Receptor Ligands"
 - Source: European Journal of Pharmacology
 - URL:[[Link](#)]
- General Fluorine Substitution Effects
 - Title: "The Importance of Fluorine in the Life Science Industry"
 - Source: CHIMIA Intern
 - URL:[[Link](#)]
- Synthesis of Alpha-Alkyl Benzylamines
 - Title: "Reductive Amin
 - Source: Organic Process Research & Development
 - URL:[[Link](#)]

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
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